

Personal protective equipment for handling Phenylglyoxylic Acid

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Compound of Interest

Compound Name: Phenylglyoxylic Acid

Cat. No.: B029381

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Essential Safety and Handling Guide for Phenylglyoxylic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Phenylglyoxylic Acid** in a laboratory setting. Adherence to these guidelines is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **Phenylglyoxylic Acid** are summarized in the table below.

Property	Value
CAS Number	611-73-4[1]
Molecular Formula	C8H6O3[2][3]
Molecular Weight	150.13 g/mol [2]
Appearance	Light yellow crystalline solid[4][5]
Melting Point	62-66 °C[4][6]
Boiling Point	163 °C @ 15 mmHg[4]
Solubility in Water	920,000 mg/L at 0 °C[4]

Operational Plan for Safe Handling

This procedural plan outlines the step-by-step process for safely handling **Phenylglyoxylic Acid**, from preparation to post-handling procedures.

Pre-Handling and Area Preparation

- Engineering Controls: Always handle **Phenylglyoxylic Acid** in a well-ventilated area.[2] For procedures that may generate dust or aerosols, use a certified chemical fume hood.[7] Ensure that safety showers and eyewash stations are readily accessible and have been tested.[1]
- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for **Phenylglyoxylic Acid**. [1][2]
- Assemble Materials: Gather all necessary equipment and reagents before introducing **Phenylglyoxylic Acid** to the work area.

Required Personal Protective Equipment (PPE)

The minimum required PPE for handling **Phenylglyoxylic Acid** is detailed below. The selection of appropriate PPE is a critical step in preventing exposure.

- Eye and Face Protection: Wear safety glasses with side shields (or goggles) that conform to EN166 standards.[1][8]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves.[2] While specific materials are not mandated, nitrile gloves are a common and effective choice for general laboratory use.[9] Always inspect gloves for any signs of degradation or puncture before use.
 - Lab Coat/Protective Clothing: A standard lab coat should be worn to protect street clothing.[8] For tasks with a higher risk of splashes, consider an apron or Tyvek sleeves.[7]
- Respiratory Protection: If working outside of a fume hood, or if dust is generated, a NIOSH/MSHA-approved respirator (such as a type N95 dust mask) should be worn.[6][8][10]

Step-by-Step Handling Procedure

- Don the required PPE as specified above.
- Carefully weigh the desired amount of **Phenylglyoxylic Acid**, taking care to avoid creating dust.[8] If possible, perform this step within a fume hood or ventilated enclosure.
- When transferring the solid, use a spatula or other appropriate tool to minimize the risk of spillage.
- If creating a solution, slowly add the **Phenylglyoxylic Acid** to the solvent.
- After handling, wash your hands thoroughly with soap and water, even if gloves were worn.[2][3]
- Decontaminate the work surface with an appropriate cleaning agent.

Emergency and First Aid Procedures

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.

- Skin Contact: Remove contaminated clothing and wash the affected skin area immediately with soap and plenty of water.[1][2]
- Inhalation: Move the affected person to fresh air.[8] If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting.[3] If the person is conscious, have them rinse their mouth with water and drink plenty of water.[3] Seek immediate medical attention.

Disposal Plan

Proper disposal of **Phenylglyoxylic Acid** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

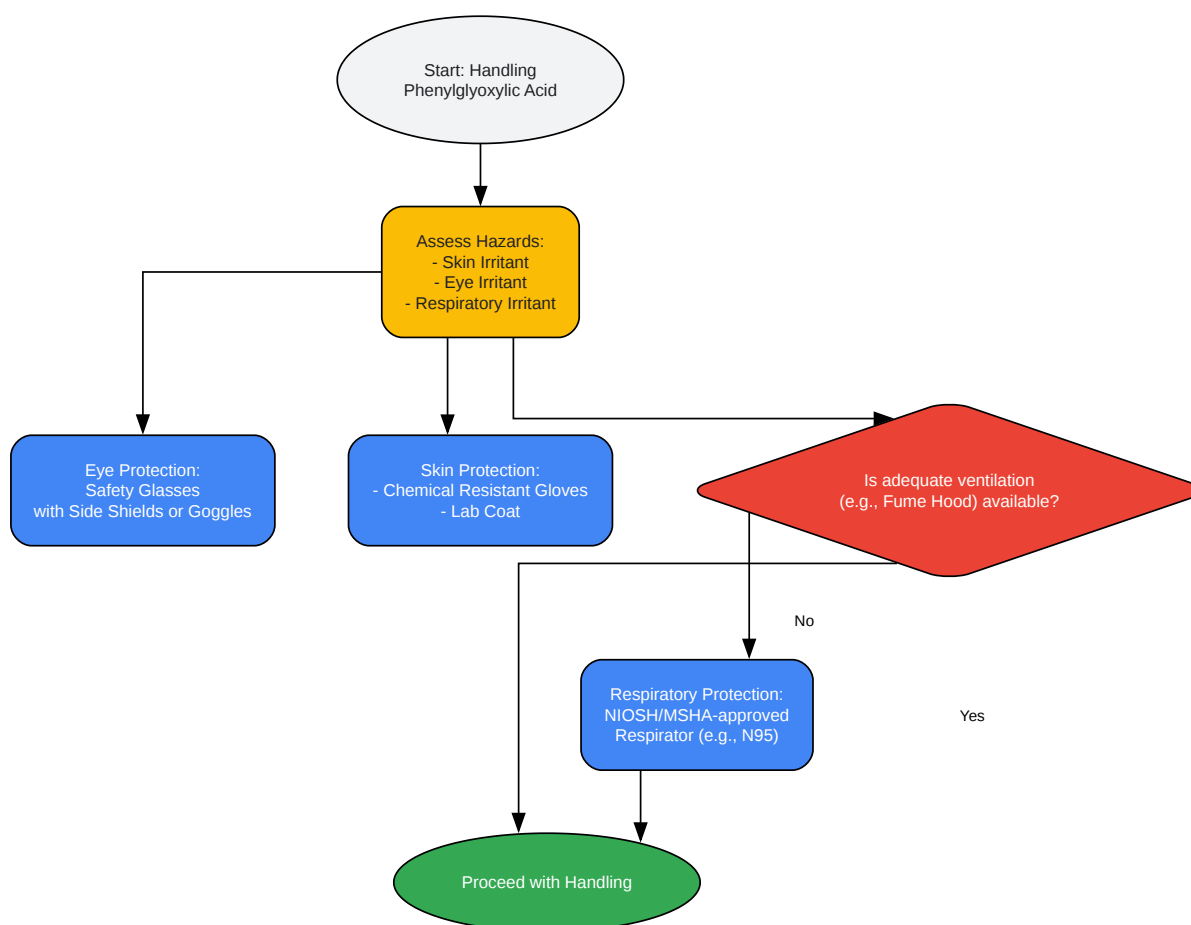
- Solid Waste: Collect any unused **Phenylglyoxylic Acid** and grossly contaminated disposable materials (e.g., weigh boats, paper towels) in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **Phenylglyoxylic Acid** should be collected in a separate, labeled hazardous waste container.
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE in the designated hazardous waste stream.

Disposal Procedure

- All waste is classified as hazardous and must be disposed of in accordance with local, regional, and national regulations.[1][3]
- Ensure all waste containers are properly sealed and stored in a designated satellite accumulation area.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Do not pour any **Phenylglyoxylic Acid** waste down the drain.[1]

Visualization of PPE Selection Logic

The following diagram illustrates the logical workflow for selecting the appropriate personal protective equipment when handling **Phenylglyoxylic Acid**.



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Caption: PPE selection workflow for handling **Phenylglyoxylic Acid**.

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